

A Guide to Commercial Suppliers of 4-Pentyn-1-amine for Researchers

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Compound of Interest

Compound Name: 4-Pentyn-1-amine

Cat. No.: B190168

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For scientists and professionals in drug development, the timely procurement of specific chemical reagents is critical. **4-Pentyn-1-amine**, a valuable building block in organic synthesis, particularly in the realm of click chemistry and the introduction of terminal alkyne moieties, is available from a number of commercial suppliers. This guide provides a technical overview of the available forms of **4-Pentyn-1-amine**, its key characteristics, and a list of commercial suppliers to aid in the efficient sourcing of this compound.

Forms of 4-Pentyn-1-amine

4-Pentyn-1-amine is commercially available in two primary forms: the free amine and its hydrochloride salt. The free amine is a liquid at room temperature, while the hydrochloride salt is typically a powder. The choice between these forms will depend on the specific requirements of the planned reaction, including solubility and stability considerations. The hydrochloride salt is often favored for its improved handling and storage properties.

Commercial Availability and Specifications

Several chemical suppliers list **4-Pentyn-1-amine** and its hydrochloride salt in their catalogs. The purity and available quantities vary between suppliers. The following table summarizes the key quantitative data for **4-Pentyn-1-amine** and its hydrochloride salt from various commercial sources.

Compound Name	Supplier	Catalog Number	CAS Number	Purity	Available Quantities	Physical Form
4-Pentyn-1-amine	Sigma-Aldrich	-	15252-44-5	≥92.0%	Contact Supplier	Liquid
4-Pentyn-1-amine hydrochloride	Sigma-Aldrich / MilliporeSigma	768944	173987-24-1	≥97.0% (GC)	500 mg, 1 g	Powder
4-Pentyn-1-amine hydrochloride	Biosynth	FP171089	173987-24-1	Not Specified	Contact Supplier	Not Specified
4-Pentyn-1-amine hydrochloride	Fisher Scientific (distributor for Sigma-Aldrich)	768944500 MG	173987-24-1	Not Specified	1 g	Not Specified
4-Pentyn-1-amine, hydrochloride	CP Lab Safety	-	Not Specified	98%	5 g	Not Specified
4-Pentyn-1-amine hydrochloride	Scientific (distributor for MilliporeSigma)	768944-500MG	173987-24-1	Not Specified	500 mg	Not Specified

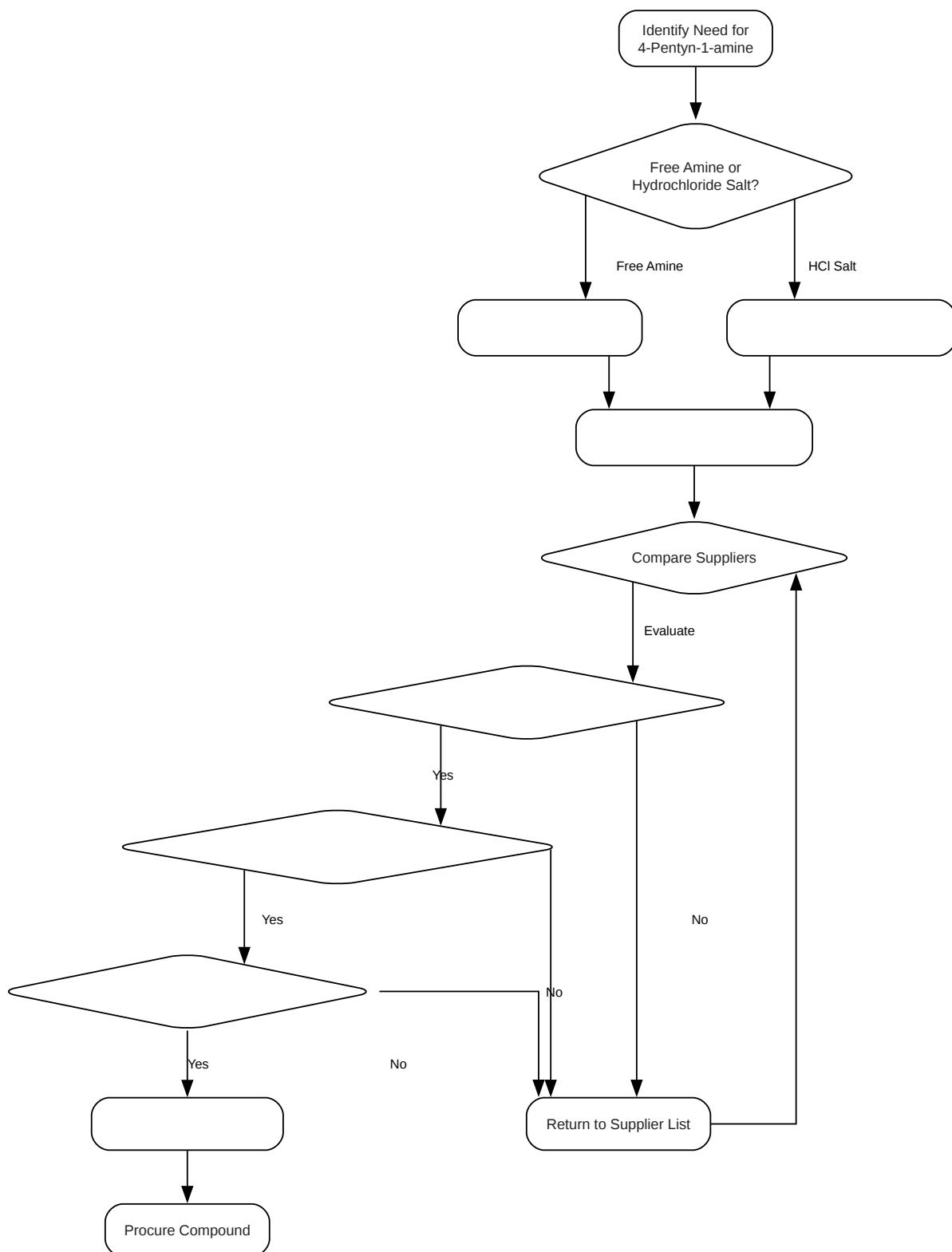
Experimental Protocols

Detailed experimental protocols for the use of **4-Pentyn-1-amine** are highly application-specific and are best sourced from peer-reviewed scientific literature. The methodologies for reactions

such as click chemistry, amide couplings, or other derivatizations will vary significantly based on the substrate, catalyst system, and desired outcome. Researchers should consult relevant journals and chemical databases for established procedures.

Supplier Selection Workflow

The process of selecting a suitable commercial supplier for **4-Pentyn-1-amine** can be streamlined by following a logical workflow. The diagram below illustrates the key decision points in this process.

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Caption: Workflow for selecting a commercial supplier of **4-Pentyn-1-amine**.

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